Technical Guide: Acetylated Maltal Derivatives – Discovery, Synthesis, and Applications

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Compound of Interest

Compound Name:	*Hexa-O-acetylmaltal*
CAS No.:	*67314-34-5*
Cat. No.:	*B1333626*

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Executive Summary

Acetylated maltal (Hexa-O-acetyl-D-maltal) represents a pivotal scaffold in carbohydrate chemistry, serving as a gateway to 2-deoxy-glycosides, aminoglycoside mimetics, and complex oligosaccharide synthesis.[1][2] Historically rooted in the foundational work of Emil Fischer, this disaccharide glycal has evolved from a structural curiosity to a critical intermediate in the synthesis of enzyme inhibitors and antigenic determinants. This guide provides a rigorous technical analysis of its discovery, synthetic evolution, and application in modern drug development.[1]

Historical Genesis: The Fischer Legacy

The discovery of acetylated maltal derivatives is inextricably linked to the "Fischer Era" of carbohydrate chemistry in the early 20th century.

- 1913-1914:Emil Fischer and Karl Zach first reported the synthesis of "glucal" (D-glucal) via the reductive elimination of acetobromo-glucose using zinc dust in acetic acid.[1] This reductive elimination strategy became the blueprint for all subsequent glycal syntheses.

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- Extension to Disaccharides: Following the success with monosaccharides, the methodology was extended to disaccharides. The specific synthesis of maltal (4-O-α-D-glucopyranosyl-D-glucal) required the prior synthesis of acetobromomaltose.[1]

- Structural Confirmation: Early characterization relied on elemental analysis and chemical degradation (ozonolysis).[1] It was not until the advent of NMR spectroscopy that the precise conformation of the enol ether double bond (C1=C2) and the half-chair conformation of the glucal ring were definitively mapped.

Key Historical Causality: The shift from free glycals to acetylated derivatives was driven by stability. Free glycals are prone to hydration and polymerization under acidic conditions. Acetylation (protecting groups) stabilizes the molecule, allowing for purification and controlled functionalization at the C1 and C2 positions.

Synthetic Workflow & Protocol

The synthesis of hexa-O-acetyl-maltal is a self-validating workflow that proceeds from D-maltose.[1] The critical step is the reductive elimination of the glycosyl bromide.

Reaction Pathway Diagram



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Figure 1: Step-wise synthesis of Hexa-O-acetyl-D-maltal.[1] The reductive elimination (red arrow) is the critical stereoelectronic transformation.

Detailed Experimental Protocol

Objective: Synthesis of Hexa-O-acetyl-D-maltal (CAS: 67314-34-5) from Acetobromomaltose.[1]

Reagents:

- Acetobromomaltose (Hepta-O-acetyl-α-D-maltosyl bromide, CAS: 14257-35-3)[1][3][4]

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- Zinc dust (activated)[1]
- Sodium acetate (anhydrous)[1]
- Acetic acid (glacial) / Water[1]
- Copper(II) sulfate (optional, for Zn/Cu couple activation)[1]

Step-by-Step Methodology:

- Activation of Zinc: Stir zinc dust (10 eq) in 2% HCl for 1 minute, wash with water, ethanol, and diethyl ether. Dry under vacuum.[1] Causality: Removes the oxide layer to expose reactive metallic surface.
- Solvation: Dissolve Acetobromomaltose (10 g, 14.3 mmol) in 50% aqueous acetic acid (100 mL) at 0°C.
  - Note: Maintaining low temperature prevents hydrolysis of the bromide before reduction.
- Reductive Elimination: Add activated Zinc (5 eq) portion-wise over 30 minutes while maintaining temperature <5°C.
  - Mechanism: Zinc inserts into the C1-Br bond, followed by elimination of the C2-OAc group (E2-like mechanism) to form the C1=C2 double bond.[1]
- Reaction Monitoring: Monitor via TLC (Solvent: Hexane/EtOAc 1:1). The product (Rf ~0.5) will appear as a UV-active spot (due to the double bond) distinct from the starting bromide.[1]
- Workup: Filter off zinc residues.[1] Extract filtrate with Dichloromethane (3x).[1] Wash organic layer with sat.[1] NaHCO3 (to neutralize acetic acid) and brine.[1]
- Purification: Recrystallize from Ethanol or purify via flash chromatography (Silica gel, Hexane/EtOAc gradient).

Self-Validation Checkpoints:

- NMR Verification: 1H NMR must show the disappearance of the anomeric proton (d ~6.5 ppm) and the appearance of the enol ether proton at C1 (s, ~6.3 ppm) and the vinylic proton

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at C2 (d, ~4.7 ppm).

- Yield Expectation: 60-75%.[1] Lower yields indicate incomplete reduction or hydrolysis (check moisture control).[1]

Chemical & Physical Data Profile

Property	Data Value	Notes
Compound Name	Hexa-O-acetyl-D-maltal	Systematic: 1,5-Anhydro-2-deoxy-4-O-(2,3,4,6-tetra-O-acetyl-α-D-glucopyranosyl)-D-arabino-hex-1-enitol
CAS Number	67314-34-5	Distinct from bromide precursor (14257-35-3)
Molecular Formula	$C_{24}H_{32}O_{15}$	
Molecular Weight	560.50 g/mol	
Physical State	White crystalline solid	Often obtained as a syrup if not recrystallized
Solubility	Soluble in $CHCl_3$, EtOAc, MeOH	Insoluble in water
Stability	Acid-sensitive	The enol ether hydrolyzes rapidly in aqueous acid to form 2-deoxy-aldoses

Mechanistic Applications in Drug Discovery

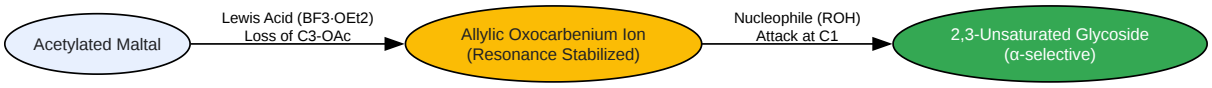
Acetylated maltal is not a drug itself but a high-value chiron (chiral synthon).[1] Its utility lies in the reactivity of the C1=C2 double bond, specifically via the Ferrier Rearrangement.

The Ferrier Rearrangement (Type I)

This reaction transforms the glycal into a 2,3-unsaturated glycoside, allowing for the introduction of nucleophiles (alcohols, thiols, azides) at the anomeric position with high stereoselectivity.[1]

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Mechanism Diagram:



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Figure 2: The Ferrier Rearrangement mechanism.[1] The Lewis acid promotes the departure of the C3-acetoxy group, generating a resonance-stabilized cation that is trapped by a nucleophile.[1]

Key Applications

- Synthesis of 2-Deoxy-Glycosides:
  - Hydrogenation of the Ferrier product yields 2-deoxy-disaccharides.[1] These motifs are crucial in anthracycline antibiotics and cardiac glycosides.[1]
- Aminoglycoside Mimetics:
  - Electrophilic addition of azides (e.g., azidonitration) to the double bond allows for the synthesis of 2-amino-2-deoxy sugars.[1]
  - Specific Example: Synthesis of Shigella flexneri serotype antigens (SF1a/SF1b).[1] The azidonitration of maltal hexaacetate is the key step to introduce the nitrogen functionality required for the antigenic determinant.
- Enzyme Inhibitors:
  - While Acarbose is produced biosynthetically, acetylated maltal derivatives are used to synthesize carba-sugars and C-glycosides that act as non-hydrolyzable transition-state analogs for alpha-amylase and glucosidase inhibition.[1]

References

- Fischer, E., & Zach, K. (1913).[1] "Über neue Anhydride der Glucose und Glucoside." Sitzungsberichte der Königlich Preussischen Akademie der Wissenschaften, 311-325.[1]

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(Foundational discovery of glycals).[1]

- Ferrier, R. J. (1969).[1] "Unsaturated Carbohydrates.[1] Part IX. Synthesis of 2,3-dideoxy-α-D-erythro-hex-2-enopyranosides from tri-O-acetyl-D-glucal." Journal of the Chemical Society C: Organic, 570-575.[1] Link[1]
- Danishefsky, S. J., & Bilodeau, M. T. (1996).[1] "Glycals in Organic Synthesis: The Evolution of Comprehensive Strategies for the Assembly of Oligosaccharides and Glycoconjugates of Biological Consequence." Angewandte Chemie International Edition, 35(13-14), 1380-1419.[1] Link[1]
- Bana, E., et al. (2017).[1] "Synthesis of Shigella flexneri serotype 1a and 1b specific pentasaccharides." Organic & Biomolecular Chemistry, 15, 7854-7864.[1] (Application of maltal hexaacetate in antigen synthesis). Link
- PubChem Compound Summary. (2025). "**Hexa-O-acetylmaltal** (CID 2734747)."[1] National Center for Biotechnology Information.[1] Link

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- 1. (2R,3R,4S,5R,6R)-2-(Acetoxymethyl)-6-(((2R,3R,4S,5R,6R)-4,5-diacetoxy-2-(acetoxymethyl)-6-bromotetrahydro-2H-pyran-3-yl)oxy)tetrahydro-2H-pyran-3,4,5-triyl triacetate | C26H35BrO17 | CID 10462378 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CompTox Chemicals Dashboard [comptox.epa.gov]
- 3. scbt.com [scbt.com]
- 4. echemi.com [echemi.com]
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